

Discovery and initial characterization of 3-Benzene­sulfonylpropylamine hydrochloride

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Compound of Interest

Compound Name: 3-Benzene­sulfonylpropylamine hydrochloride

Cat. No.: B1287049

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3-Benzene­sulfonylpropylamine Hydrochloride: A Technical Overview

For Immediate Release

This technical guide provides a comprehensive overview of **3-Benzene­sulfonylpropylamine hydrochloride** (CAS No. 98510-51-1), a versatile building block in pharmaceutical and chemical research. This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource on its properties, synthesis, and potential applications.

Core Compound Properties

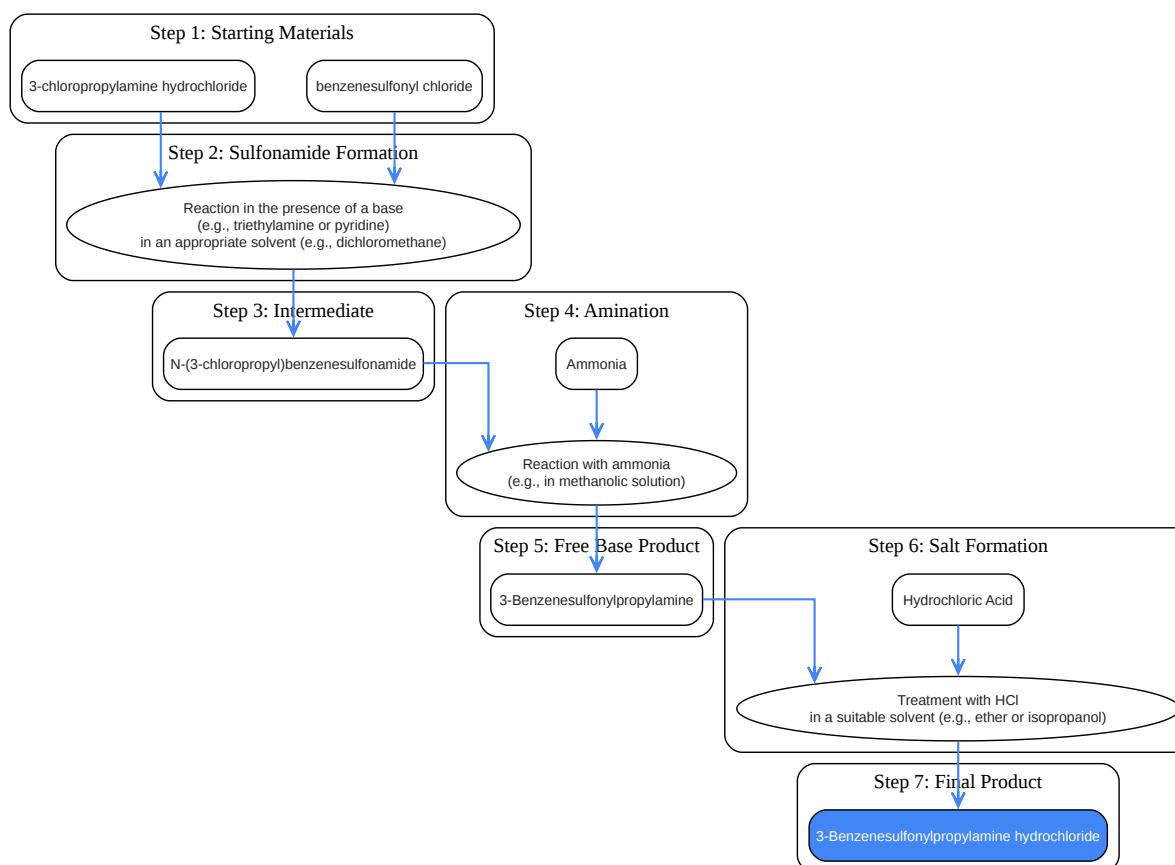
3-Benzene­sulfonylpropylamine hydrochloride is a white crystalline powder with a molecular formula of $C_9H_{13}NO_2S \cdot HCl$ and a molecular weight of 235.73 g/mol .^[1] It is recognized for its excellent solubility in water, a characteristic that makes it a highly suitable candidate for various applications in drug formulation and organic synthesis.^[1] The presence of a benzenesulfonyl group in its structure enhances its reactivity and compatibility with a range of biological systems.^[1]

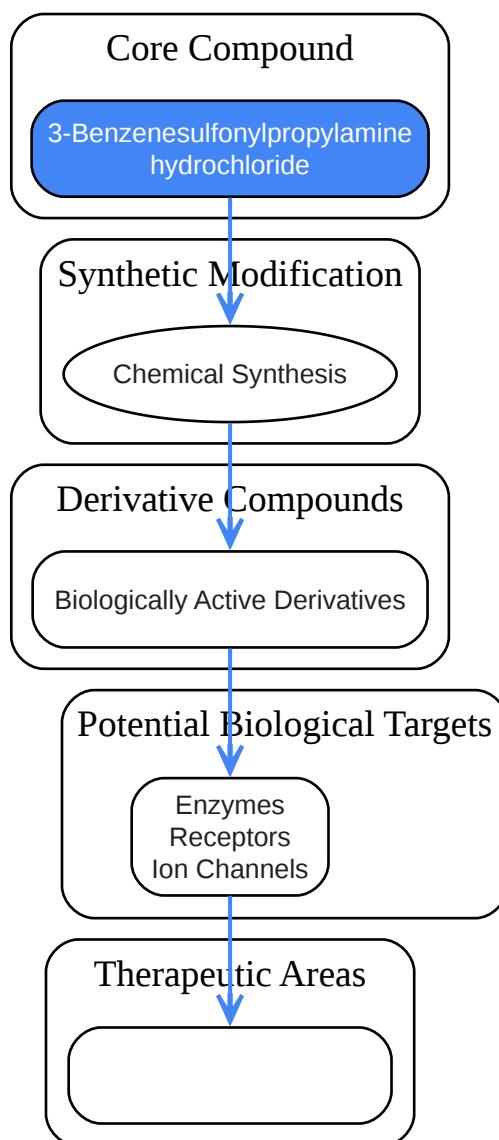
Property	Value	Source
CAS Number	98510-51-1	[1]
Molecular Formula	C ₉ H ₁₃ NO ₂ S·HCl	[1]
Molecular Weight	235.73 g/mol	[1]
Appearance	White crystalline powder	[1]
Purity	≥ 99% (via HPLC)	[1]

Synthesis and Preparation

While a seminal publication detailing the initial discovery and synthesis of **3-Benzenesulfonylpropylamine hydrochloride** could not be identified in the available literature, a plausible synthetic route can be conceptualized based on established organic chemistry principles for analogous compounds. A common approach to forming sulfonamides involves the reaction of a primary amine with a sulfonyl chloride.

A generalized, logical workflow for its preparation would likely involve the following key steps:





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References

- 1. chemimpex.com [chemimpex.com]

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